

Proper Disposal of 2-Bromobenzofuran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Bromobenzofuran

Cat. No.: B1272952

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The proper disposal of **2-Bromobenzofuran**, a halogenated organic compound, is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. Improper handling can lead to health hazards and environmental contamination.[1] This guide provides a comprehensive, step-by-step procedure for the safe disposal of **2-Bromobenzofuran** waste, tailored for researchers, scientists, and drug development professionals.

Safety and Hazard Data

2-Bromobenzofuran is classified as an irritant that can cause skin, eye, and respiratory irritation.[2] Adherence to safety protocols is mandatory when handling this chemical.

Property	Data	Source
Molecular Formula	C ₈ H ₅ BrO	[2]
Molecular Weight	197.03 g/mol	[2]
Appearance	Not specified; handle as hazardous	N/A
GHS Hazard Statements	H315: Causes skin irritation	[2]
H319: Causes serious eye irritation	[2]	
H335: May cause respiratory irritation	[2]	
Primary Hazards	Irritant	[2]

Experimental Protocol for Disposal of 2-Bromobenzofuran Waste

This protocol outlines the necessary steps for the safe collection and disposal of **2-Bromobenzofuran** waste. All chemical waste should be treated as hazardous unless confirmed otherwise.[3]

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: Always handle **2-Bromobenzofuran** and its waste within a certified chemical fume hood to minimize inhalation exposure.[4] Ensure eyewash stations and safety showers are readily accessible.[5]
- Hand Protection: Wear chemically resistant gloves. Consult the glove manufacturer's specifications for compatibility.
- Eye/Face Protection: Use safety goggles or glasses as described by OSHA regulations.[5][6]
- Skin and Body Protection: Wear a flame-retardant lab coat and appropriate protective clothing to prevent skin exposure.[5]

2. Waste Segregation and Collection:

- Principle of Segregation: **2-Bromobenzofuran** is a halogenated organic compound. Crucially, never mix halogenated waste with non-halogenated organic waste.[\[4\]](#)[\[7\]](#) Keeping these waste streams separate is essential for safety and can significantly reduce disposal costs.[\[8\]](#)[\[9\]](#)
- Incompatible Materials: Do not mix **2-Bromobenzofuran** waste with other hazardous waste categories such as acids, bases, heavy metals, strong oxidizing agents, or acutely toxic "P-listed" wastes.[\[4\]](#)[\[9\]](#)[\[10\]](#)
- Collection Procedure:
 - Select a designated, compatible waste container. Polyethylene or glass containers are preferred for halogenated solvents.[\[10\]](#) Ensure the container is in good condition, free from damage, and has a secure, leak-proof lid.[\[1\]](#)
 - Conduct all waste transfers inside a chemical fume hood.[\[4\]](#)
 - Affix a "Hazardous Waste" tag to the container before adding the first drop of waste.[\[4\]](#)[\[8\]](#)
 - Carefully pour the **2-Bromobenzofuran** waste into the container, avoiding splashes.
 - Do not overfill the container. Leave at least 5% of headspace to allow for thermal expansion.[\[4\]](#)
 - Securely close the container lid immediately after adding waste.[\[8\]](#)[\[11\]](#)

3. Labeling the Waste Container:

- Complete and Accurate Labeling: As waste is added, accurately record the contents on the hazardous waste tag.
- Required Information: The label must clearly identify all chemical constituents (including "**2-Bromobenzofuran**" and any other chemicals in the mixture) and their approximate percentages or volumes.[\[4\]](#) Indicate the relevant hazards by checking the appropriate boxes (e.g., Toxic, Irritant).[\[11\]](#)

4. Storage of Waste:

- Designated Area: Store the waste container in a designated Satellite Accumulation Area (SAA).[4] The SAA should be at or near the point of generation and under the control of laboratory personnel.[1]
- Secondary Containment: The container must be placed in a secondary containment system, such as a large, chemically resistant tub, to contain any potential leaks.[4][10]
- Storage Conditions: Keep the storage area cool, well-ventilated, and away from sources of heat, ignition, and direct sunlight.[4][10]

5. Requesting Waste Disposal:

- Scheduling Pickup: Once the container is nearly full (approximately 95%), or if waste generation is complete, request a pickup from your institution's Environmental Health and Safety (EHS) department.[8][11]
- Final Check: Before pickup, ensure the container is tightly sealed and the hazardous waste tag is fully and legibly completed.[12]

6. Spill and Emergency Procedures:

- Containment: In case of a spill, ensure the area is well-ventilated.[4] Contain the spill using an inert absorbent material such as vermiculite, sand, or a commercial sorbent pad.[4][8]
- Cleanup: Carefully collect the absorbed material and any contaminated debris. Place it in a separate, sealable, and leak-proof container.[4]
- Labeling Spill Debris: Label the container with a hazardous waste tag, identifying the contents as "Spill Debris" containing **2-Bromobenzofuran**.[4]
- Disposal: Request a pickup for the spill debris from your EHS office.[8]

Disposal Workflow Visualization

The following diagram illustrates the procedural flow for the proper disposal of **2-Bromobenzofuran** waste.

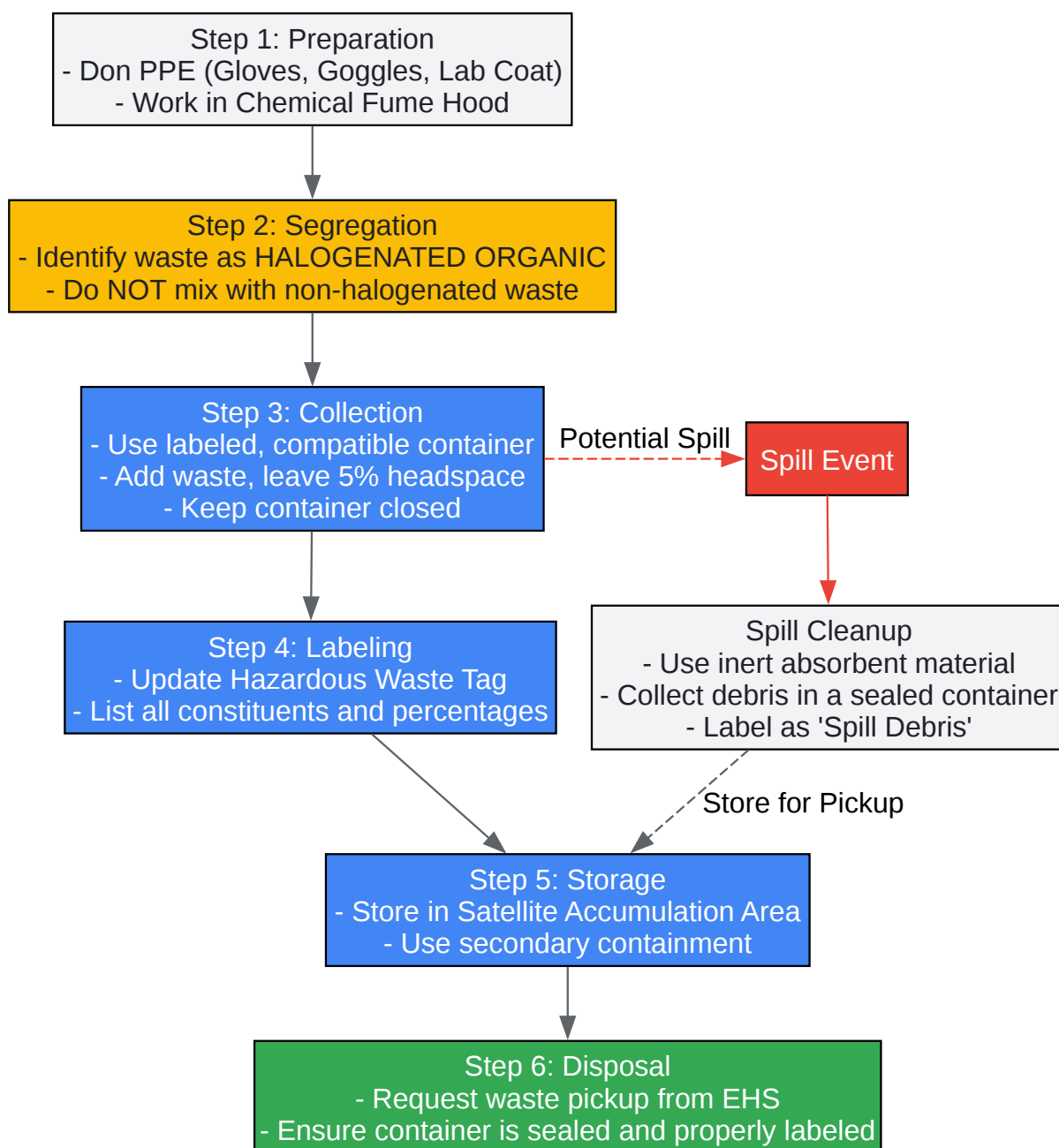


Diagram 1: 2-Bromobenzofuran Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe disposal of **2-Bromobenzofuran** waste.

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